

Personal protective equipment for handling ARL67156

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ARL67156

Cat. No.: B15611179

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Essential Safety and Handling Guide for ARL67156

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **ARL67156**, a selective NTPDase inhibitor.

Personal Protective Equipment (PPE) and Safety Precautions

While the Safety Data Sheet (SDS) for **ARL67156** trisodium states that it is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.^[1]

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear safety glasses or goggles to protect against accidental splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are recommended to prevent skin contact.
- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin.

General Handling Precautions:

- Avoid inhalation of any dust or aerosols by working in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in the laboratory.
- Keep the laboratory clean and organized to prevent accidental spills.

First Aid Measures

In the event of accidental exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists. [1]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with water. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. [1]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek medical attention. [1]

Operational Plans: Storage and Handling

Storage: Store **ARL67156** in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, consult the manufacturer's recommendations, which may include refrigeration or freezing.

Handling: When preparing solutions, use appropriate volumetric glassware and ensure that the compound is fully dissolved. For aqueous stock solutions, it may be advisable to filter-sterilize the solution.

Disposal Plan

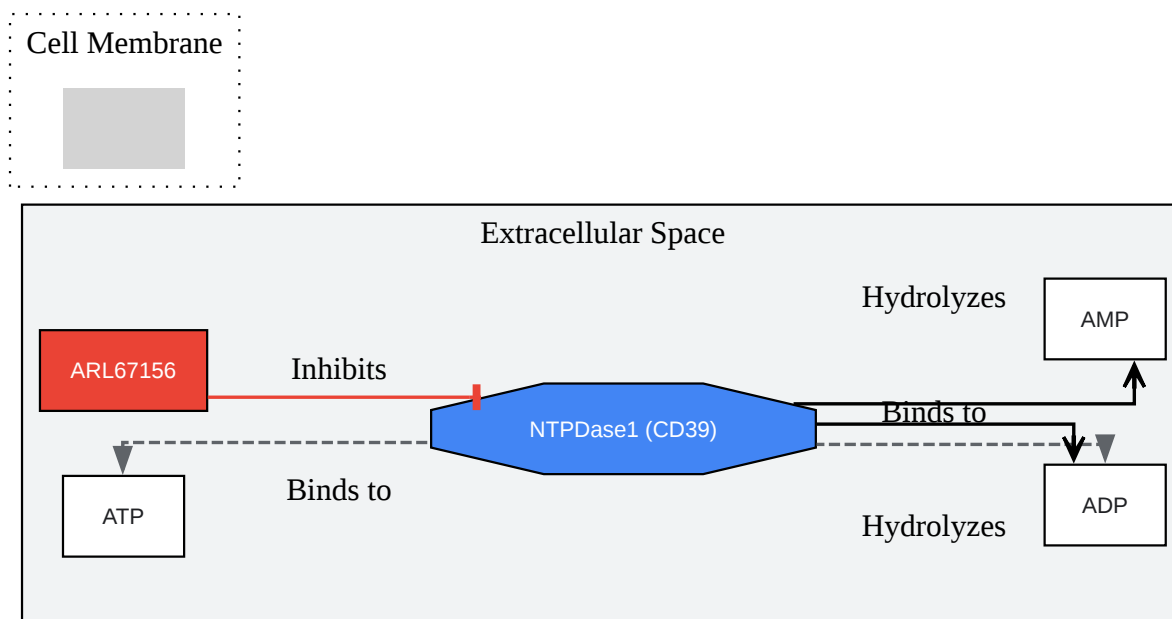
Dispose of **ARL67156** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste. It is best practice to consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Chemical and Physical Properties

Property	Value
Molecular Formula	$C_{15}H_{21}Br_2N_5Na_3O_{12}P_3$
Molecular Weight	785.05 g/mol [1]
CAS Number	1021868-83-6 [1]
Synonyms	FPL 67156 (trisodium) [1]

Signaling Pathway Inhibition by ARL67156

ARL67156 is an inhibitor of ecto-nucleoside triphosphate diphosphohydrolases (NTPDases), particularly NTPDase1 (also known as CD39). These enzymes are crucial for the regulation of extracellular nucleotide signaling by hydrolyzing ATP and ADP to AMP. By inhibiting NTPDase1, **ARL67156** prevents the degradation of ATP, thereby potentiating purinergic signaling.



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ARL67156 inhibits NTPDase1, blocking ATP and ADP hydrolysis.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- To cite this document: BenchChem. [Personal protective equipment for handling ARL67156]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611179#personal-protective-equipment-for-handling-arl67156\]](https://www.benchchem.com/product/b15611179#personal-protective-equipment-for-handling-arl67156)

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